

Essential Safety and Operational Guide for Handling 25I-NBOH

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Compound of Interest

Compound Name: 25I-Nboh

Cat. No.: B1247403

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **25I-NBOH**, a potent phenethylamine derivative. The information is intended for researchers, scientists, and drug development professionals. Given the limited toxicological data on **25I-NBOH**, it is prudent to handle it as a highly potent compound, adopting stringent safety measures. Information regarding its analogue, 25I-NBOMe, is used to inform these recommendations due to their structural similarity and shared biological targets.

Health Hazard Information

25I-NBOH is a potent agonist of the 5-HT_{2A} serotonin receptor.^[1] Its toxicological properties have not been thoroughly investigated, but the Safety Data Sheet (SDS) for the related compound 25I-NBOMe indicates it may be harmful if swallowed, cause skin and serious eye irritation, and may lead to respiratory irritation.^[2] Due to its high potency, there is a significant risk of overdose.^[3] Symptoms of toxicity associated with related NBOMe compounds include tachycardia, hypertension, agitation, hallucinations, seizures, and hyperthermia.^{[4][5][6]}

Quantitative Safety Data

Due to the novelty of **25I-NBOH**, specific Occupational Exposure Limits (OELs) have not been established. However, its high potency necessitates a conservative approach, treating it as a high-potency active pharmaceutical ingredient (HPAPI). The primary guiding data point is its affinity for the serotonin 5-HT_{2A} receptor.

Parameter	Value	Compound	Significance
K _i at human 5-HT _{2A} receptor	0.061 nM	25I-NBOH	Indicates very high potency, similar to 25I-NBOMe, requiring minute quantities for biological effect.[1][7]
GHS Hazard Classifications	Acute Toxicity: Oral, Category 4; Skin Corrosion/Irritation, Category 2; Serious Eye Damage/Eye Irritation, Category 2; Specific Target Organ Toxicity (single exposure), Category 3	25I-NBOMe (analogue)	Harmful if swallowed, causes skin and serious eye irritation, may cause respiratory irritation.[2]

Operational Plan: Safe Handling Protocol

Handling potent compounds like **25I-NBOH** requires a multi-layered safety approach encompassing engineering controls, personal protective equipment, and strict procedures.[8][9]

Engineering Controls & Designated Area

- Designated Area: All work with **25I-NBOH** must be conducted in a designated and clearly marked area with restricted access.
- Containment: A certified chemical fume hood, ventilated laminar flow enclosure, or a glove box isolator is mandatory for all manipulations of the solid compound or its solutions.[8][10] The goal is to control airborne particles and prevent contamination.[11]
- Ventilation: The work area must have single-pass air with a high number of air changes per hour.[9] The exhaust should be HEPA-filtered.[10]
- Work Surface: Use disposable bench liners to contain spills and facilitate cleanup.

Personal Protective Equipment (PPE)

A full gowning procedure is required. PPE should be donned before entering the designated area and removed before exiting.

- **Gloves:** Wear two pairs of compatible, chemical-resistant gloves (e.g., nitrile).[9] Check for perforations before use.
- **Eye Protection:** Chemical safety goggles and a face shield are mandatory to protect against splashes and airborne particles.[2]
- **Lab Coat/Gown:** A dedicated lab coat or disposable gown with long sleeves and tight cuffs is required.[2]
- **Respiratory Protection:** For handling powders outside of an isolator, a powered air-purifying respirator (PAPR) is recommended.[8] At a minimum, a NIOSH-approved respirator should be used.[2]

Step-by-Step Handling Procedure

- **Preparation:**
 - Assemble all necessary equipment (spatulas, weigh boats, vials, solvents) and place them on the disposable liner inside the containment unit (fume hood/glove box).
 - Ensure an eyewash station and safety shower are immediately accessible.[2]
 - Prepare a waste container for all disposable items that come into contact with the chemical.
- **Weighing (Solid Compound):**
 - Perform all weighing operations within the containment unit.
 - Use the smallest feasible quantity of material.
 - Handle the compound gently to avoid creating airborne dust.
 - Use dedicated, clearly labeled utensils.

- Solution Preparation:
 - Add solvent to the solid compound slowly to avoid splashing.
 - Keep containers tightly closed when not in use.[\[2\]](#)
- Post-Handling:
 - Wipe down all surfaces within the containment unit with an appropriate deactivating solution (if known) or a cleaning agent like 70% ethanol, followed by water.
 - Wipe down the exterior of all containers before removing them from the designated area.
 - Dispose of all contaminated disposable items in the designated hazardous waste container.

Disposal Plan

- Waste Segregation: All materials contaminated with **25I-NBOH**, including gloves, bench liners, pipette tips, and excess material, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.[\[2\]](#)[\[12\]](#)
- Container Labeling: The waste container must be labeled "Hazardous Waste" and include the chemical name "**25I-NBOH**."
- Disposal Method: Arrange for disposal through your institution's environmental health and safety (EHS) office. Disposal must be in accordance with all local, state, and federal regulations for chemical waste. Do not discharge into drains or the environment.[\[12\]](#)

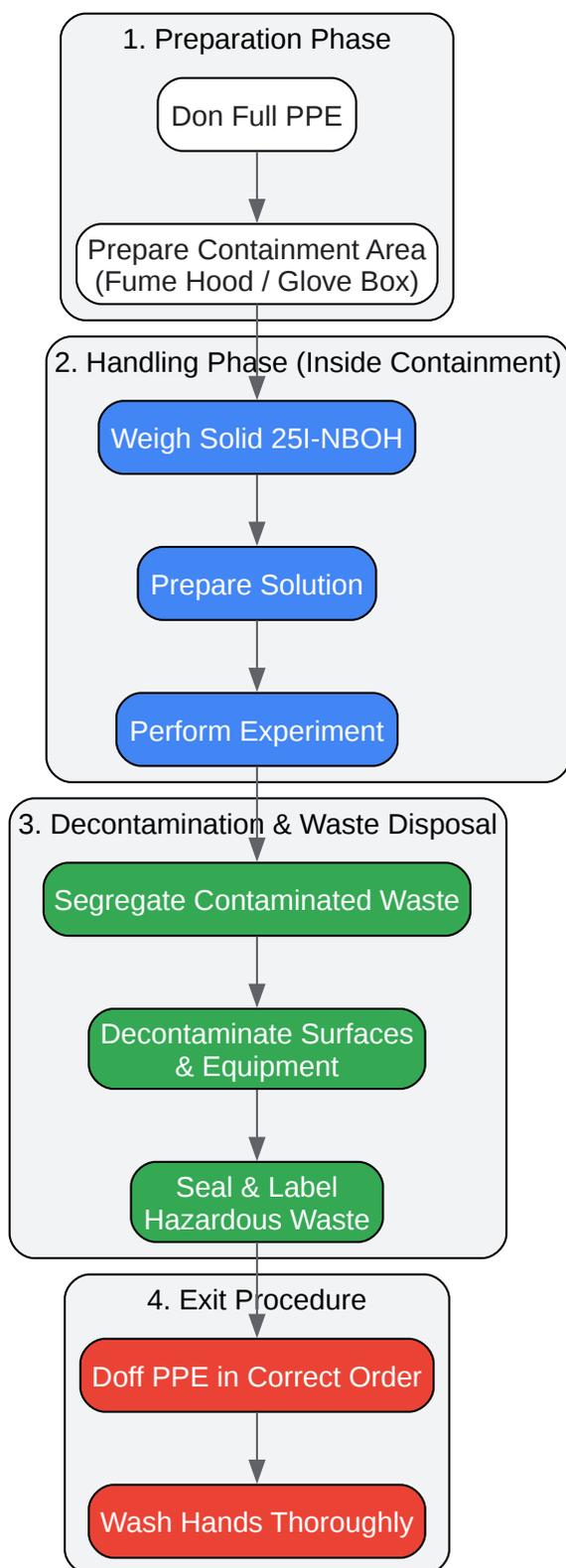
Emergency Procedures

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 20 minutes. Remove contaminated clothing and seek medical attention.[\[2\]](#)[\[12\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 20 minutes, holding the eyelids open. Seek immediate medical attention.[\[2\]](#)

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[12]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[12]
- Spill:
 - Evacuate the area.
 - Wear full PPE, including respiratory protection.
 - For small spills, gently cover with an absorbent material.
 - Collect the material using non-sparking tools and place it in the hazardous waste container.[2]
 - Clean the spill area thoroughly.

Workflow Visualization

The following diagram illustrates the critical workflow for safely handling **25I-NBOH** in a laboratory setting.



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Caption: Workflow for Safe Handling of Potent **25I-NBOH** Compound.

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